

Part 1: Substance Identification & Hazard Assessment

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Compound of Interest

Compound Name: 116826-37-0

CAS No.: 116826-37-0

Cat. No.: B612721

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Before disposal, verify the material identity to ensure compatibility with waste streams.

Property	Technical Specification
Chemical Name	Calmodulin-Dependent Protein Kinase II (281-309)
CAS Number	116826-37-0
Molecular Formula	C ₁₄₆ H ₂₅₄ N ₄₆ O ₃₉ S ₃
Molecular Weight	~3374.1 g/mol
Physical State	Solid (Lyophilized powder)
Solubility	Soluble in water, DMSO, or dilute buffers
Bioactivity	Autoinhibitory domain fragment; Kinase inhibitor
Hazard Class	Bioactive Substance / Sensitizer (Treat as potentially hazardous to aquatic life and bioactive upon inhalation/contact)

Part 2: Pre-Disposal Handling & Safety

Core Directive: Treat all bioactive peptides as potential sensitizers. Inhalation of lyophilized dust is the primary exposure vector during disposal preparation.

Personal Protective Equipment (PPE)

- Respiratory: N95 or P100 respirator if handling open powder outside a fume hood.
- Dermal: Nitrile gloves (minimum 0.11 mm thickness). Double-gloving recommended if dissolving in DMSO.
- Ocular: Safety goggles with side shields.

Containment Strategy

- Solid Waste: Do not bulk with oxidizers or strong acids. Keep in original glass/plastic vials if possible.
- Liquid Waste: Segregate based on the solvent (Aqueous vs. Organic).

Part 3: Disposal Procedures

Scenario A: Disposal of Solid Lyophilized Powder

Applicable for: Expired stocks, residual solids in vials.

- Primary Containment: Keep the peptide in its original tightly closed vial.
- Secondary Packaging: Place the vial into a clear, sealable biohazard or chemical waste bag.
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: CaMKII Peptide (CAS **116826-37-0**).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Hazards: Bioactive, Irritant.
- Disposal Stream: High-Temperature Incineration.

- Rationale: Incineration at $>850^{\circ}\text{C}$ ensures complete denaturation of the peptide backbone, eliminating biological activity.
- Prohibited: Do not dispose of in regular trash or autoclave (autoclaving may not fully degrade the chemical structure).

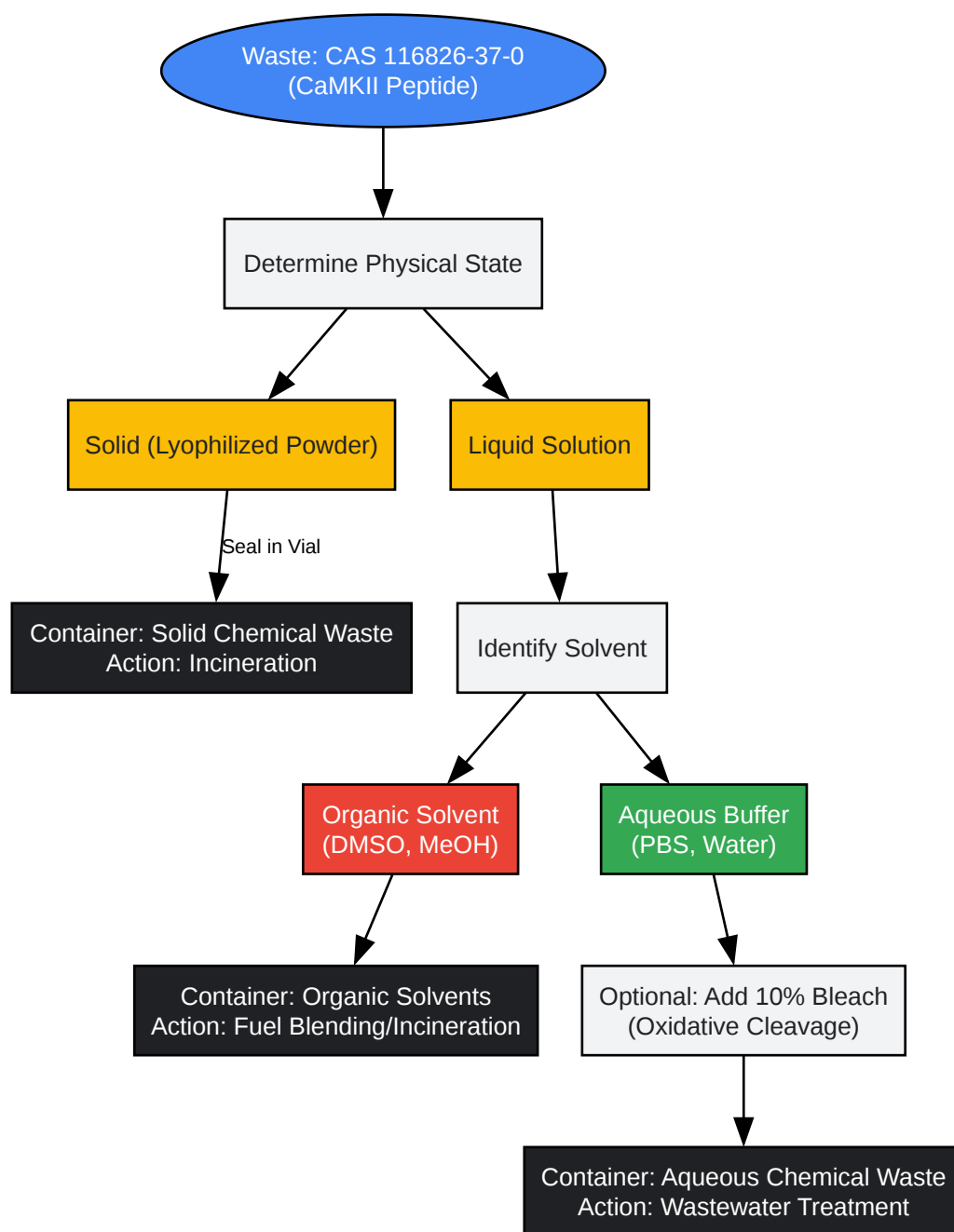
Scenario B: Disposal of Liquid Waste (Experimental Residues)

Applicable for: Peptide dissolved in DMSO, PBS, or cell culture media.

- Characterize Solvent:
 - If in DMSO/Methanol: Classify as Organic Chemical Waste.
 - If in PBS/Water: Classify as Aqueous Chemical Waste.
- Deactivation (Optional but Recommended):
 - Add 10% Sodium Hypochlorite (Bleach) solution to the aqueous waste stream to chemically oxidize and cleave peptide bonds before final disposal. Allow to sit for 20 minutes.
- Collection: Pour into the appropriate satellite accumulation container (HDPE carboy).
- Labeling: List all constituents (e.g., "Water 98%, Bleach 1%, CaMKII Peptide $<1\%$ ").

Part 4: Visualization of Disposal Workflow

The following decision tree outlines the logical flow for disposing of CAS **116826-37-0** based on its physical state and solvent matrix.



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Figure 1: Decision matrix for the segregation and disposal of CaMKII peptide waste streams.

Part 5: Emergency Procedures (Spill Response)

In the event of a spill during the disposal process, follow these steps to maintain safety and containment.

- Solid Spill (Powder):
 - Do not sweep dry. This generates dust.
 - Cover the spill with wet paper towels (soaked in water or mild detergent) to dampen the powder.
 - Wipe up and place all materials into a hazardous waste bag.
 - Clean the surface with 10% bleach to degrade trace residues.
- Liquid Spill:
 - Absorb with inert material (vermiculite or chemical absorbent pads).
 - Do not use combustible materials (sawdust) if dissolved in DMSO.
 - Place soaked absorbents into a sealed bag for incineration.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press (US); 2011. Section 8.B, Disposal of Waste. Retrieved from [[Link](#)]

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Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Calmodulin-Dependent Protein Kinase II (281-309) | TargetMol [targetmol.com]

- 5. Calmodulin-Dependent Protein Kinase II (281-309) - CAS:116826-37-0 - KKL Med Inc. [kkllmed.com]
- 6. pharmaffiliates.com [pharmaffiliates.com]
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